

AEG-41174 cross-reactivity kinase panel

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Compound Focus: **AEG-41174**

Cat. No.: S547868

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AEG-41174 Profile Summary

The table below summarizes the key characteristics of **AEG-41174** identified in the search results.

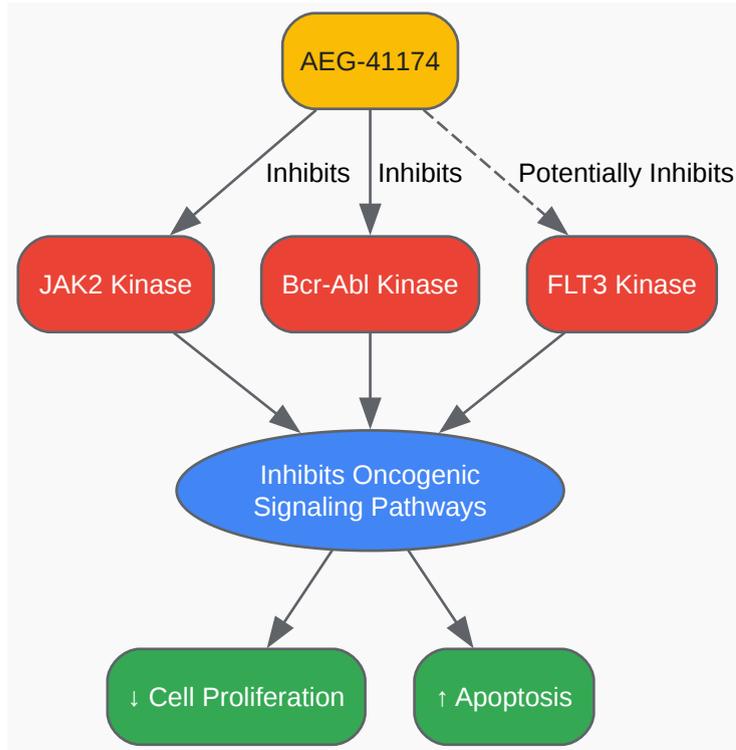
Property	Description
Molecular Formula	C ₁₈ H ₁₈ N ₄ O [1]
Molecular Weight	306.36 g/mol [1]
Primary Targets	Janus kinase 2 (JAK2), Bcr-Abl [1] [2]
Secondary Target	FLT3 (potential, based on structural similarities) [1]
Mechanism	Non-ATP competitive tyrosine kinase inhibitor [1] [2]
Clinical Status	Phase 1 clinical trials (as of a 2019 source) [2]
Solubility	Soluble in DMSO; not soluble in water [1]

Known Mechanisms and Experimental Context

AEG-41174 is a novel small molecule researched for its potential in treating hematological malignancies. Its non-ATP competitive mechanism is a key differentiator, potentially allowing it to overcome resistance to

older ATP-competitive inhibitors like imatinib and nilotinib [1].

The following diagram illustrates its primary mechanism of action and the signaling pathways it impacts.



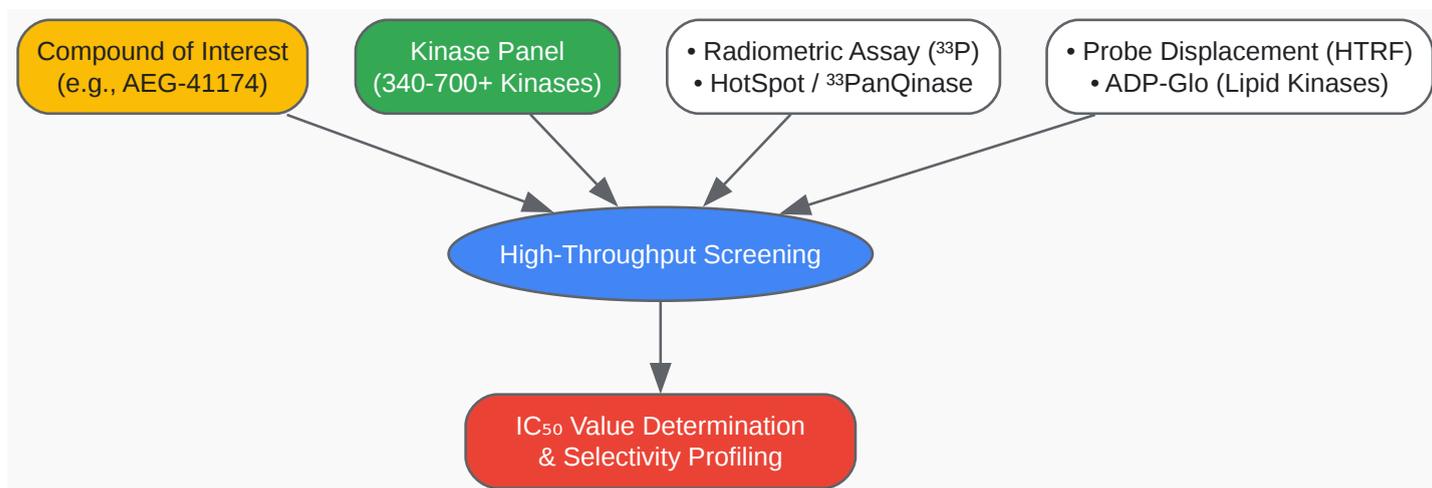
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Cross-Reactivity Data and Profiling Services

As the specific cross-reactivity panel for **AEG-41174** is not available in the search results, the information below outlines the standard methodologies used to generate such data, which is crucial for the objective comparison you require.

Methodology for Kinase Profiling

Broad kinase screening is essential for identifying selective inhibitors and assessing off-target effects that could cause adverse events [3]. The following diagram outlines a typical workflow for generating cross-reactivity data.



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Reaction Biology, a contract research organization, offers one of the largest kinase panels in the industry, profiling over 700 kinases [3]. They provide **IC₅₀-based profiling**, which is critical for accurately comparing the potency and selectivity of different kinase inhibitors [3].

How to Obtain the Missing Data

To create the comprehensive comparison guide you require, consider these practical steps:

- **Contact Specialty Suppliers:** Reach out to companies like **MedKoo Biosciences** (which lists **AEG-41174** for research use) to inquire if any kinase profiling data is available from their internal studies or from other researchers [4].
- **Utilize Profiling Services:** Engage a CRO like **Reaction Biology** to profile **AEG-41174** against their broad kinome panel. This would generate the exact quantitative dataset you need [3].
- **Search Scientific Literature:** Perform a detailed search on platforms like PubMed for any published studies that might have included **AEG-41174** in a kinase panel, even if only a limited one.

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References

1. Buy AEG - 41174 | >98% [smolecule.com]
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3. Screening Services | Reaction Biology Kinase Panel [reactionbiology.com]
4. MedKoo Biosciences [medkoo.com]

To cite this document: Smolecule. [AEG-41174 cross-reactivity kinase panel]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b547868#aeg-41174-cross-reactivity-kinase-panel]

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